

Application Notes and Protocols for HPLC Quantification of Aluminum with Lumogallion

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Compound of Interest		
Compound Name:	Lumogallion	
Cat. No.:	B1664157	Get Quote

Introduction

Aluminum, a ubiquitous element, is monitored in various matrices, including biological fluids, parenteral solutions, and environmental samples, due to its potential toxicity. This document outlines a sensitive and reliable High-Performance Liquid Chromatography (HPLC) method for the quantification of aluminum. The method is based on the pre-column formation of a highly fluorescent complex between aluminum and **Lumogallion** (4-chloro-3-(2,4-dihydroxyphenylazo)-2-hydroxybenzene-1-sulfonic acid). The resulting complex is then separated by reversed-phase HPLC and detected by fluorescence, offering high selectivity and sensitivity. This approach has been successfully applied to the determination of aluminum in human serum, urine, and parenteral solutions.[1][2][3][4]

Quantitative Data Summary

The following table summarizes the quantitative performance of the HPLC-**Lumogallion** method as reported in various studies.



Parameter	Serum[3]	Aqueous Solution	Urine	Parenteral Solutions
Limit of Detection (LOD)	0.05 μg/L	0.05 - 0.1 μg/L	0.45 pg (on- column)	0.1 μg/L
Limit of Quantification (LOQ)	2.2 μg/L	Not Reported	Not Reported	Not Reported
Linear Range	Not Reported	1 - 200 μg/L	Not Reported	Not Reported
Recovery	> 90%	> 90%	Not Reported	> 90%
Relative Standard Deviation (RSD)	Not Reported	< 1% at 50 μg/L	Not Reported	Not Reported

Experimental Protocols

This section provides detailed methodologies for sample preparation and HPLC analysis.

I. Reagents and Materials

- Aluminum standard solutions
- Lumogallion reagent
- Perchloric acid (0.83 mol/L)
- Sodium hydroxide (2 mol/L)
- Methanol
- Potassium hydrogen phthalate (0.2 mol/L and 0.02 M)
- Acetonitrile (HPLC grade)
- · Distilled deionized water



LiChrosorb RP-18 column or equivalent C18 column

II. Sample Preparation

A. Serum Samples

- To deproteinize, mix serum samples with 0.83 mol/L perchloric acid.
- · Centrifuge the mixture.
- Collect the supernatant and mix it with the Lumogallion reagent.
- Allow the complex to form for 1 hour at pH 5 ± 0.5 .

B. Urine Samples

- Pretreat urine samples with 2 mol/L sodium hydroxide and methanol.
- Incubate at -20°C for 1 hour.
- Centrifuge the mixture and discard the supernatant.
- Resuspend the precipitate in perchloric acid.
- Add the **Lumogallion** reagent and allow the complex to form for 1 hour at pH 5 ± 0.5 .
- C. Parenteral Solutions and Injections
- Dilute the samples as needed with distilled deionized water.
- Add the Lumogallion reagent.
- Adjust the pH to 5 ± 0.5 and allow 1 hour for complex formation.

III. HPLC Analysis

A. Chromatographic Conditions from Clinical Chemistry Study

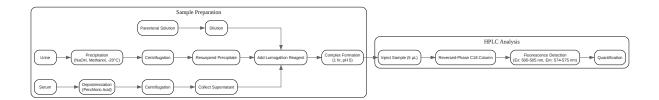


- Mobile Phase: A mixture of 100 mL of 0.2 mol/L potassium hydrogen phthalate, 220 mL of acetonitrile, and distilled deionized water to make up 1 liter.
- Flow Rate: 1 mL/min
- Injection Volume: 5 μL
- Column: A suitable reversed-phase column.
- Detection: Fluorescence detector with excitation at 500 nm and emission at 575 nm.
- Elution Time: The major aluminum-lumogallion complex elutes at approximately 3.5 minutes.
- B. Chromatographic Conditions from Journal of Chromatography B: Biomedical Applications Study
- Mobile Phase: 30% acetonitrile, 70% 0.02 M potassium hydrogen phthalate, and 10 μ M **Lumogallion**.
- Column: LiChrosorb RP-18
- Detection: Fluorescence detector with excitation at 505 nm and emission at 574 nm.

Experimental Workflow and Logical Relationships

The following diagrams illustrate the key processes involved in the HPLC quantification of aluminum using **Lumogallion**.

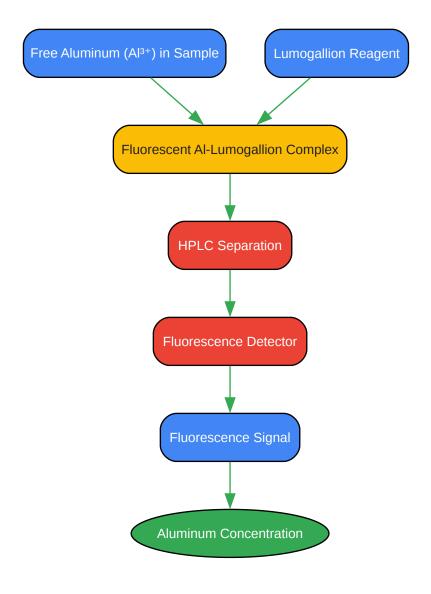




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Caption: Experimental workflow for HPLC quantification of aluminum.





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Caption: Logical relationship of the analytical method.

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